

Application Notes and Protocols for D-Galactose-6-O-sulfate sodium salt

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Compound of Interest

Compound Name: *D-Galactose-6-O-sulfate sodium salt*

Cat. No.: *B12402404*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

D-Galactose-6-O-sulfate sodium salt is a sulfated monosaccharide that serves as a valuable tool in glycobiology and related fields. As a stable, water-soluble carbohydrate, it is utilized in a variety of research applications, particularly in studies involving glycan-protein interactions. Its presence in natural structures like carrageenan and keratin sulfate underscores its biological relevance. In research settings, it is often used to investigate the role of sulfation in molecular recognition events, such as the binding of selectins, and to probe the mechanisms of signaling pathways where sulfated glycans are key components.

Applications

- **Glycan-Protein Interaction Studies:** **D-Galactose-6-O-sulfate sodium salt** can be used as a ligand in binding assays to characterize the specificity and affinity of carbohydrate-binding proteins (lectins), such as selectins, which are involved in cell adhesion and inflammatory responses.
- **Enzyme Assays:** It can serve as a substrate or inhibitor in studies of sulfatases and other enzymes involved in glycan metabolism.

- **Signaling Pathway Research:** As sulfated glycans are known to modulate signaling pathways, this compound can be used to investigate the effects of specific sulfation patterns on cellular responses.
- **Drug Development:** In drug discovery, it can be used as a building block for the synthesis of more complex carbohydrate-based therapeutics or as a competitive inhibitor in assays designed to screen for drugs that target glycan-binding proteins.

Physicochemical and Solubility Data

The following table summarizes the key physicochemical properties and solubility information for **D-Galactose-6-O-sulfate sodium salt**.

Property	Value
CAS Number	125455-62-1
Molecular Formula	C ₆ H ₁₁ NaO ₉ S
Molecular Weight	282.20 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, slightly soluble in methanol.
Storage Temperature	-20°C

Experimental Protocols

This protocol describes the preparation of a sterile aqueous stock solution of **D-Galactose-6-O-sulfate sodium salt**.

Materials:

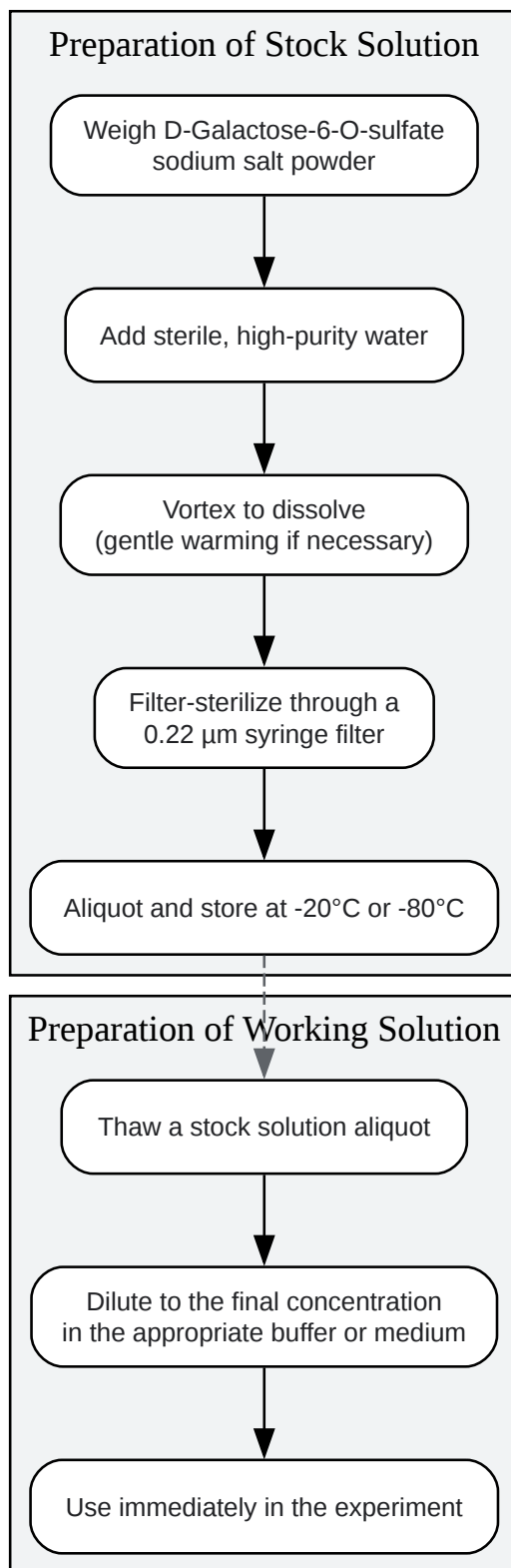
- **D-Galactose-6-O-sulfate sodium salt** powder
- High-purity, sterile water (e.g., cell culture grade, nuclease-free)
- Sterile conical tubes or vials

- Vortex mixer
- Sterile syringe filter (0.22 μm)
- Sterile syringes

Procedure:

- **Determine the Desired Concentration:** Decide on the final concentration of the stock solution (e.g., 10 mM, 50 mM).
- **Weigh the Compound:** Accurately weigh the required amount of **D-Galactose-6-O-sulfate sodium salt** powder in a sterile microcentrifuge tube or a suitable container.
- **Add Solvent:** Add the appropriate volume of sterile, high-purity water to the powder.
- **Dissolve the Compound:**
 - Cap the tube securely and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution to ensure all the solid has dissolved.
 - If dissolution is slow, gentle warming in a water bath (up to 50°C) can be applied. Mix intermittently until the solid is fully dissolved. Do not overheat.
- **Sterilization:**
 - Draw the solution into a sterile syringe.
 - Attach a sterile 0.22 μm syringe filter to the syringe.
 - Filter the solution into a sterile storage tube. This step is crucial for applications in cell culture.[\[1\]](#)
- **Aliquoting and Storage:**
 - Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]



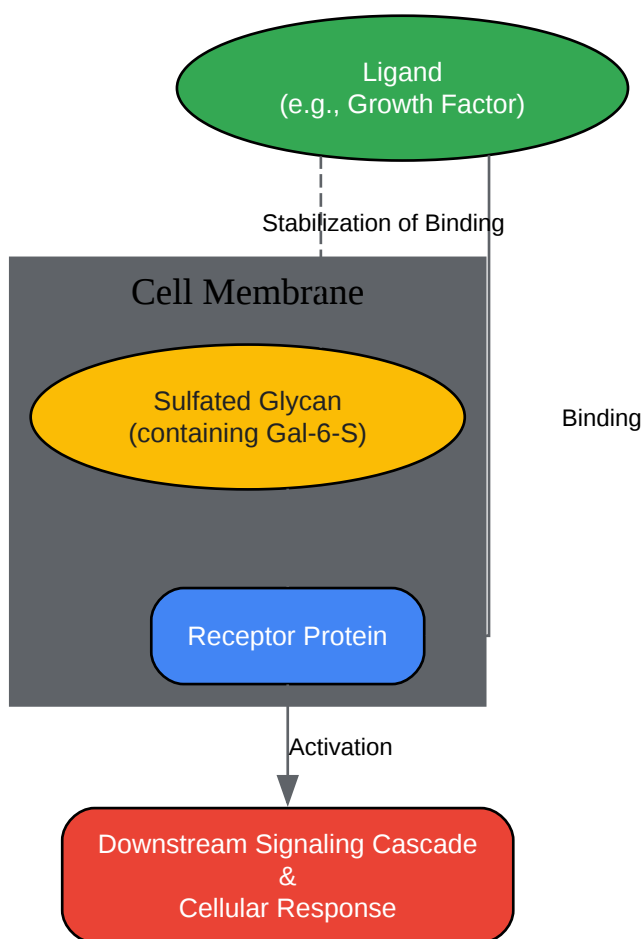
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Caption: Workflow for the preparation of stock and working solutions of **D-Galactose-6-O-sulfate sodium salt**.

Signaling Pathway Involvement

Sulfated glycans on the cell surface or in the extracellular matrix play a critical role in cell signaling by acting as co-receptors or by directly binding to signaling molecules. The sulfate groups often form essential parts of the binding epitopes for proteins such as growth factors, cytokines, and morphogens. D-Galactose-6-O-sulfate is a component of larger glycans that can participate in these interactions. For instance, 6-O-sulfation of galactose residues in structures like sialyl Lewis X is crucial for their recognition by selectins, mediating cell adhesion in processes like leukocyte trafficking during inflammation.

The diagram below illustrates the general principle of how a sulfated glycan can mediate a cellular response by facilitating the interaction between a ligand (e.g., a growth factor) and its receptor.



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Caption: Role of a sulfated glycan in mediating ligand-receptor binding and initiating a signaling cascade.

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References

- 1. scbt.com [scbt.com]
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